

Technical Support Center: Handling the Air-Sensitivity of Dicobalt Octacarbonyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobalt, di-mu-carbonylhexacarbonyldi-, (Co-Co)

Cat. No.: B139677

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on managing the air-sensitive nature of dicobalt octacarbonyl (Co_2CO_8) in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is dicobalt octacarbonyl and why is it air-sensitive?

A1: Dicobalt octacarbonyl is an organometallic compound widely used as a catalyst in various organic reactions, such as hydroformylation and the Pauson-Khand reaction.^{[1][2]} It is highly sensitive to air and moisture.^[3] Exposure to oxygen leads to decomposition, forming cobalt oxides and releasing carbon monoxide gas.^{[1][4]} Finely powdered dicobalt octacarbonyl can even be pyrophoric, meaning it can ignite spontaneously in air.^[1]

Q2: How can I tell if my dicobalt octacarbonyl has decomposed?

A2: Pure dicobalt octacarbonyl consists of orange to dark-brown crystals.^{[3][5]} Decomposition is visually indicated by a color change to purple or even black, which signals the presence of decomposition products like tetracobalt dodecacarbonyl ($\text{Co}_4(\text{CO})_{12}$).^[3]

Q3: What are the primary decomposition products of dicobalt octacarbonyl in the presence of air?

A3: When exposed to air, dicobalt octacarbonyl decomposes into various products, primarily tetracobalt dodecacarbonyl ($\text{Co}_4(\text{CO})_{12}$), cobalt oxides, and carbon monoxide (CO) gas.[\[1\]](#)[\[3\]](#)[\[4\]](#) The release of toxic CO gas is a significant safety concern.[\[1\]](#)

Q4: Can I use dicobalt octacarbonyl that has changed color?

A4: It is not recommended. The presence of decomposition products can negatively impact your reaction, leading to lower yields or complete failure.[\[6\]](#) For reactions sensitive to catalyst purity, it is crucial to use pure, orange crystalline dicobalt octacarbonyl.[\[7\]](#)

Q5: How should I store dicobalt octacarbonyl?

A5: To prevent decomposition, dicobalt octacarbonyl must be stored under an inert atmosphere, such as nitrogen or argon, in a tightly sealed container.[\[8\]](#) It should also be kept in a cool environment, like a refrigerator or freezer, to minimize thermal decomposition.[\[6\]](#) Many commercial suppliers provide dicobalt octacarbonyl stabilized with a small percentage of hexane in Sure/Seal™ bottles, which are designed for handling air-sensitive reagents.[\[9\]](#)[\[10\]](#) [\[11\]](#)[\[12\]](#)

Troubleshooting Guide

Problem	Possible Cause	Troubleshooting Steps
Reaction fails to initiate or proceeds with low yield.	Decomposed Catalyst: The dicobalt octacarbonyl may have been exposed to air and decomposed.	1. Visually inspect the catalyst. If it is purple or black instead of orange, it has likely decomposed. ^[3] 2. Purify the dicobalt octacarbonyl by sublimation under vacuum or recrystallization from pentane. ^[3] 3. Alternatively, use a fresh batch of the catalyst.
Presence of Air/Moisture in the Reaction: The reaction setup is not properly under an inert atmosphere.	1. Ensure all glassware is thoroughly oven-dried before use. ^[12] 2. Use proper inert atmosphere techniques, such as a Schlenk line or a glovebox, for the entire experimental procedure. ^[13] ^[14] 3. Use dry, degassed solvents. Solvents can be dried over appropriate drying agents and degassed by bubbling with an inert gas. ^[15]	
Inconsistent reaction results.	Inconsistent Catalyst Purity: The purity of the dicobalt octacarbonyl varies between batches.	1. If decomposition is suspected, purify the catalyst before use. ^[3] 2. Consider using an in-situ generated cobalt carbonyl species as a more stable alternative. ^[7]
Color of the catalyst changes during weighing or transfer.	Brief Exposure to Air: Even short exposure to air can initiate decomposition.	1. Handle and weigh dicobalt octacarbonyl exclusively within a glovebox under an inert atmosphere. ^[3] 2. If a glovebox is unavailable, use Schlenk techniques for transfers.

Experimental Protocols

Protocol 1: Handling Dicobalt Octacarbonyl Using a Schlenk Line

This protocol outlines the procedure for safely handling dicobalt octacarbonyl using a Schlenk line to maintain an inert atmosphere.

Materials:

- Dicobalt octacarbonyl in a Sure/Seal™ bottle
- Oven-dried Schlenk flask with a sidearm and stopcock
- Rubber septum
- Nitrogen or argon gas source connected to a Schlenk line
- Vacuum pump connected to the Schlenk line
- Syringes and needles (oven-dried)
- Dry, degassed solvent

Procedure:

- Prepare the Schlenk Flask: Flame-dry the Schlenk flask under vacuum or oven-dry it and cool under a stream of inert gas.
- Purge the Flask: Connect the flask to the Schlenk line. Evacuate the flask under vacuum and then backfill with inert gas. Repeat this vacuum-backfill cycle three times to ensure a completely inert atmosphere.^[15]
- Transfer the Catalyst:
 - If the dicobalt octacarbonyl is in a Sure/Seal™ bottle, a double-tipped needle can be used to transfer a solution of the catalyst.

- Alternatively, quickly weigh the solid catalyst in a nitrogen-filled glovebox and add it to the Schlenk flask under a positive flow of inert gas.
- Add Solvent: Use a gas-tight syringe to add dry, degassed solvent to the Schlenk flask.
- Maintain Inert Atmosphere: Throughout the experiment, maintain a slight positive pressure of inert gas, which can be monitored with an oil bubbler.[\[12\]](#)

Protocol 2: Purification of Decomposed Dicobalt Octacarbonyl by Sublimation

This protocol describes how to purify dicobalt octacarbonyl that has partially decomposed.

Materials:

- Decomposed dicobalt octacarbonyl (purple/black solid)
- Sublimation apparatus
- Vacuum pump
- Cold finger (filled with cold water or dry ice/acetone)
- Heating mantle

Procedure:

- Set up the Apparatus: Place the decomposed dicobalt octacarbonyl in the bottom of the sublimation apparatus.
- Assemble and Evacuate: Assemble the sublimation apparatus with the cold finger in place. Connect the apparatus to a vacuum line and evacuate to a high vacuum.
- Sublimation: Gently heat the bottom of the apparatus using a heating mantle. The pure dicobalt octacarbonyl will sublime and deposit as orange crystals on the cold finger.
- Collect the Purified Product: Once the sublimation is complete, turn off the heat and allow the apparatus to cool to room temperature under vacuum. Then, backfill the apparatus with an

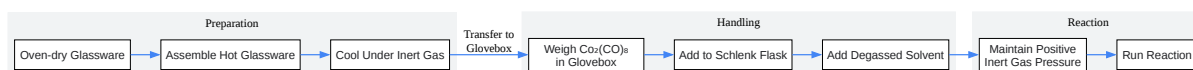
inert gas before carefully scraping the purified orange crystals from the cold finger in a glovebox.

Data Presentation

Table 1: Physical and Chemical Properties of Dicobalt Octacarbonyl

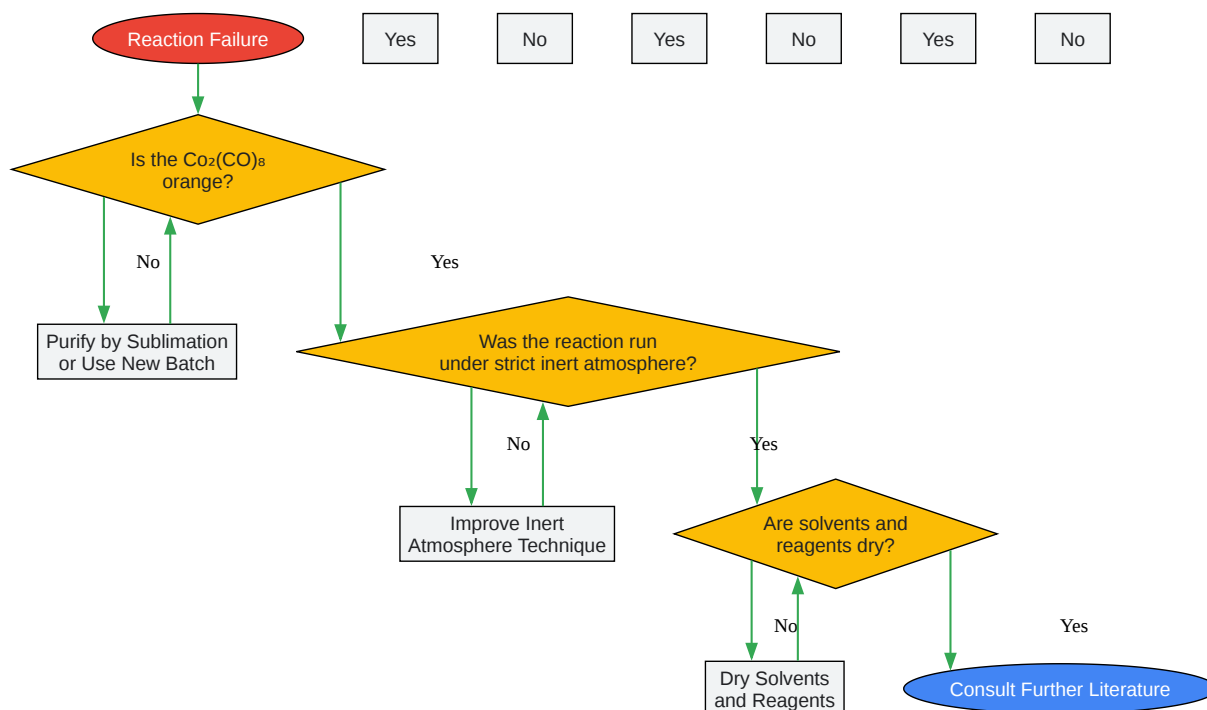
Property	Value
Appearance	Orange to dark-brown crystalline solid
Melting Point	51-52 °C (decomposes)[1]
Vapor Pressure	0.07 mm Hg at 15 °C[1]
Solubility	Insoluble in water; soluble in organic solvents

Visualizations



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Caption: Workflow for handling dicobalt octacarbonyl.



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Caption: Troubleshooting flowchart for failed reactions.

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- To cite this document: BenchChem. [Technical Support Center: Handling the Air-Sensitivity of Dicobalt Octacarbonyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139677#dealing-with-the-air-sensitivity-of-dicobalt-octacarbonyl-in-experiments]

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